

Essential Safety and Handling Protocol for RSC133

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Compound of Interest

Compound Name: RSC133

Cat. No.: B046086

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Compound Identification:

- Name: **RSC133**
- Synonyms: 3-[[[(2E)-3-(1H-Indol-3-yl)-1-oxo-2-propen-1-yl]amino]-benzamide, RSC 133, Reprogramming stimulating compound 133
- CAS Number: 1418131-46-0
- Molecular Formula: $C_{18}H_{15}N_3O_2$
- Molecular Weight: 305.33 g/mol [\[1\]](#)
- Appearance: White to light brown powder
- Known Hazards: Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335)

This document provides essential safety guidelines for handling **RSC133**, an epigenetic modulator used in stem cell research. Given its biological activity and irritant properties, **RSC133** should be handled with care, following protocols for potent research compounds.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory to minimize exposure when handling **RSC133**. The following table summarizes the recommended PPE for various laboratory activities involving this compound.

Activity	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Storage & Transport	Safety glasses with side shields	Single pair of nitrile gloves	Laboratory coat	Not generally required
Weighing of Powder	Chemical splash goggles and face shield	Double-layered nitrile gloves	Disposable gown with tight-fitting cuffs	NIOSH-approved respirator (e.g., N95)
Solution Preparation	Chemical splash goggles and face shield	Double-layered nitrile gloves	Chemical-resistant disposable gown	Work within a certified chemical fume hood
Cell Culture Application	Safety glasses with side shields	Single pair of nitrile gloves	Laboratory coat	Work within a biological safety cabinet
Waste Disposal	Chemical splash goggles	Double-layered nitrile gloves	Laboratory coat	Not generally required if waste is sealed

Experimental Protocols

Adherence to a strict, step-by-step protocol is crucial for the safe handling of **RSC133**.

1. Preparation and Weighing of **RSC133** Powder:

- **Designated Area:** All work with solid **RSC133** must be conducted in a designated area, such as a chemical fume hood or a powder containment hood, to prevent inhalation of airborne particles.
- **Pre-weighing Checks:** Ensure the balance is clean and certified. Prepare all necessary materials, including weighing paper, spatulas, and pre-labeled containers, before handling the compound.

- Weighing Procedure:

- Don the appropriate PPE as specified in the table above.
- Carefully open the **RSC133** container inside the fume hood.
- Use a clean spatula to transfer the desired amount of powder onto the weighing paper.
- Avoid creating dust by handling the powder gently.
- Once the desired amount is weighed, securely close the primary container.
- Transfer the weighed powder to a secondary container for transport to the next workstation.

2. Solution Preparation:

- Solvent Information: **RSC133** is soluble in DMSO at 20 mg/mL.

- Procedure:

- All solution preparation should be performed in a chemical fume hood.
- Add the weighed **RSC133** to an appropriate vessel.
- Slowly add the solvent (e.g., DMSO) to the solid to avoid splashing.
- If necessary, gently swirl or vortex the mixture to ensure complete dissolution.
- Keep the solution container covered as much as possible.
- Clearly label the prepared solution with the compound name, concentration, solvent, and date of preparation.

3. Spill Management:

- Immediate Actions: In case of a spill, immediately alert others in the vicinity.
- Cleanup:

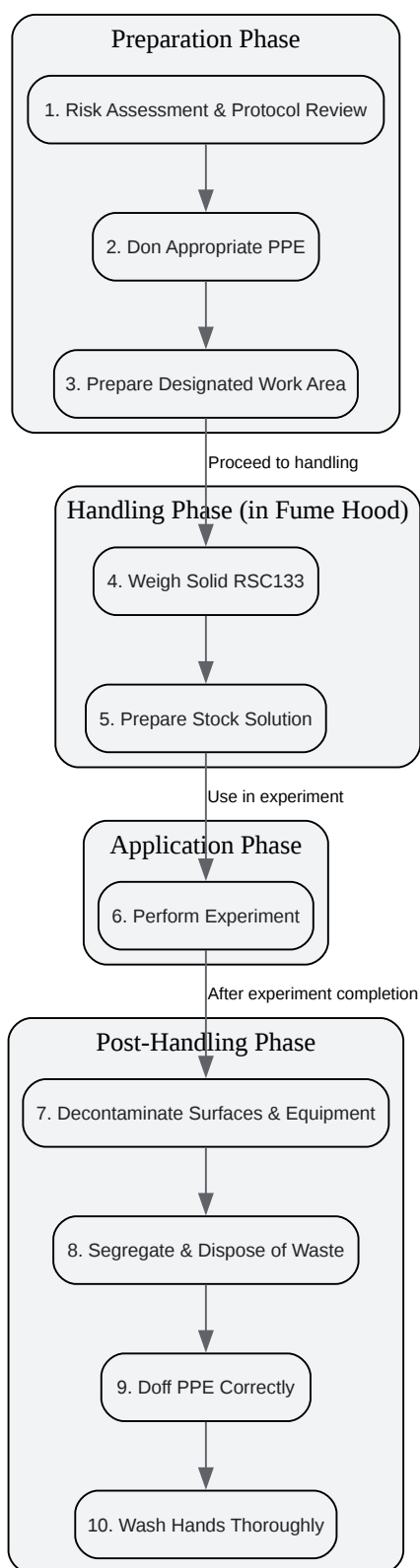
- Use a pre-prepared chemical spill kit.
- For solid spills, gently cover the powder with a damp paper towel to avoid aerosolization, then carefully scoop the material into a hazardous waste container.
- For liquid spills, absorb the solution with an inert material (e.g., sand or vermiculite) and place it in a sealed container for disposal.
- All materials used for spill cleanup must be disposed of as hazardous waste.

Disposal Plan

- Solid Waste: All disposable materials contaminated with **RSC133**, including gloves, weighing papers, and pipette tips, must be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **RSC133** should be collected in a sealed, labeled hazardous waste container. Do not dispose of **RSC133** solutions down the drain.
- Decontamination: All non-disposable equipment and work surfaces should be decontaminated with a suitable solvent (e.g., 70% ethanol) after use.
- Record Keeping: Maintain accurate records of all disposed hazardous waste in accordance with institutional and regulatory requirements.

Workflow Visualization

The following diagram illustrates the key stages of the safe handling workflow for **RSC133**.



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References

- 1. RSC133 | 1418131-46-0 | TGC13146 | Biosynth [biosynth.com]
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